

A Comprehensive Technical Guide to the Physical Properties of Sodium 4-hydroxybenzenesulfonate Dihydrate

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Compound of Interest

	Sodium 4-
Compound Name:	hydroxybenzenesulfonate
	dihydrate

Cat. No.: B080844

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **Sodium 4-hydroxybenzenesulfonate Dihydrate**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and structural representation.

Chemical Identity and Structure

Sodium 4-hydroxybenzenesulfonate dihydrate is an organic sodium salt that is the dihydrate of sodium 4-hydroxybenzenesulfonate. It is characterized by a sulfonate group and a hydroxyl group attached to a benzene ring in the para position.[\[1\]](#)

IUPAC Name: sodium;4-hydroxybenzenesulfonate;dihydrate[\[2\]](#) Synonyms: 4-Hydroxybenzenesulfonic acid sodium salt dihydrate, Phenol-4-sulfonic acid sodium salt dihydrate[\[3\]](#)[\[4\]](#)[\[5\]](#) CAS Number: 10580-19-5[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Below is a graphical representation of the chemical structure of **Sodium 4-hydroxybenzenesulfonate Dihydrate**.

Chemical structure of **Sodium 4-hydroxybenzenesulfonate Dihydrate**.

Physical Properties

The quantitative physical properties of **Sodium 4-hydroxybenzenesulfonate Dihydrate** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	$C_6H_5NaO_4S \cdot 2H_2O$ or $C_6H_9NaO_6S$	[3][4]
Molecular Weight	232.19 g/mol	[2][3][4][7]
Appearance	White to off-white or beige crystalline powder	[1][2][6][8][9]
Melting Point	>300°C	[10][11]
Boiling Point	350°C (at 101,325 Pa)	[10][11]
Density	1.656 g/cm³ (at 20°C)	[10][11]
Water Solubility	92.4 g/L (at 20°C)	[10][11]
Solubility in other solvents	Soluble in alcohol and glycerol; slightly soluble in methanol.	[9][10][11]
Water Content	14-17% (by Karl Fischer titration)	[6]

Experimental Protocols for Property Determination

The following sections detail the general experimental methodologies for determining the key physical properties of **Sodium 4-hydroxybenzenesulfonate Dihydrate**.

The melting point of a crystalline solid is a key indicator of its purity.

- Apparatus: A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) and sealed capillary tubes are required.
- Procedure:

- A small amount of the finely powdered, dry **Sodium 4-hydroxybenzenesulfonate Dihydrate** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is the melting point of the sample. For a pure substance, this range is typically narrow.

Solubility is determined by observing the dissolution of the solute in a solvent.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure for Quantitative Solubility (e.g., in Water):
 - A known volume of the solvent (e.g., deionized water) is placed in a test tube and maintained at a constant temperature (e.g., 20°C).
 - A pre-weighed amount of **Sodium 4-hydroxybenzenesulfonate Dihydrate** is added in small increments to the solvent.
 - After each addition, the mixture is vigorously agitated until the solid is completely dissolved.
 - The additions continue until a saturated solution is formed, indicated by the persistence of undissolved solid.
 - The total mass of the dissolved solid is used to calculate the solubility in grams per liter (g/L).

The density of a powder can be measured by various methods, including gas pycnometry for true density.

- Apparatus: Gas pycnometer.

- Procedure:
 - The mass of the empty sample chamber of the pycnometer is determined.
 - A known mass of **Sodium 4-hydroxybenzenesulfonate Dihydrate** powder is placed into the sample chamber.
 - The sample chamber is placed in the pycnometer, and the system is purged with an inert gas (typically helium) to remove air and moisture.
 - The pycnometer then fills the chamber with the gas to a known pressure and allows it to expand into a reference chamber of known volume.
 - By measuring the pressure change, the volume of the solid powder is determined based on the gas law.
 - The density is calculated by dividing the mass of the powder by its measured volume.

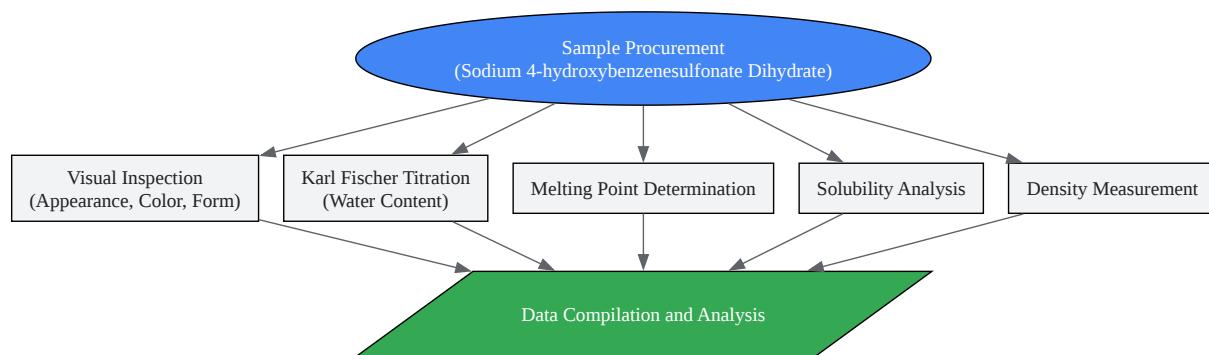
Karl Fischer titration is a highly specific method for determining the water content in a substance.

- Apparatus: An automated Karl Fischer titrator (coulometric or volumetric).
- Procedure:
 - The titration vessel of the Karl Fischer apparatus is filled with a suitable solvent (e.g., methanol), and the solvent is pre-titrated to a stable, anhydrous endpoint.
 - A precisely weighed sample of **Sodium 4-hydroxybenzenesulfonate Dihydrate** is introduced into the titration vessel.
 - The titrator automatically adds the Karl Fischer reagent (containing iodine) to the sample solution.
 - The iodine reacts stoichiometrically with the water present in the sample.
 - The endpoint is detected potentiometrically when an excess of iodine is present.

- The amount of water in the sample is calculated from the volume of Karl Fischer reagent consumed and its known water equivalence factor. The result is typically expressed as a percentage of the total mass.

Workflow for Physical Property Analysis

The logical flow for the characterization of the physical properties of a hydrated organic salt like **Sodium 4-hydroxybenzenesulfonate Dihydrate** is depicted below.



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Workflow for the physical characterization of the compound.

Applications and Relevance

Sodium 4-hydroxybenzenesulfonate dihydrate serves as a valuable intermediate in organic synthesis and the pharmaceutical industry.[9] Its physical properties, particularly its solubility in water and other polar solvents, are crucial for its application in various chemical reactions and formulations.[1][9] It has been utilized in the preparation of layered divalent transition metal benzenesulfonates and luminescent ladder-like lanthanide coordination polymers.[3] Understanding its physical characteristics is essential for process development, quality control, and ensuring the consistency and performance of final products.

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